

Unveiling the Molecular Architecture of 2-Methylimidazo[1,2-b]pyridazin-6-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylimidazo[1,2-b]pyridazin-6-amine

Cat. No.: B129321

[Get Quote](#)

For Immediate Release

Shanghai, China – December 25, 2025 – In the intricate world of molecular sciences, a precise understanding of a compound's structure and nomenclature is paramount for researchers, scientists, and professionals in drug development. This technical brief provides a focused examination of the chemical structure and the International Union of Pure and Applied Chemistry (IUPAC) name for the heterocyclic compound **2-Methylimidazo[1,2-b]pyridazin-6-amine**.

Chemical Identity

Parameter	Value
Common Name	2-Methylimidazo[1,2-b]pyridazin-6-amine
CAS Number	154704-35-5 [1]
Chemical Formula	C ₇ H ₈ N ₄ [1]
PubChem CID	10057651 [1]

IUPAC Nomenclature

The formal IUPAC name for this compound is **2-methylimidazo[1,2-b]pyridazin-6-amine**. This systematic name precisely describes the molecular structure. The "imidazo[1,2-b]pyridazine"

portion indicates a fused bicyclic system where an imidazole ring is fused to a pyridazine ring. The numbering of this fused system dictates the positions of the substituents. A "methyl" group (CH_3) is attached at position 2, and an "amine" group (NH_2) is located at position 6.

Molecular Structure

The core of **2-Methylimidazo[1,2-b]pyridazin-6-amine** is a planar, bicyclic heteroaromatic system. This structure is formed by the fusion of a five-membered imidazole ring and a six-membered pyridazine ring. The nitrogen atoms in the pyridazine ring are at positions 1 and 2, and the fusion with the imidazole ring occurs at the 1 and 2 positions of the imidazole and the 'b' face of the pyridazine.

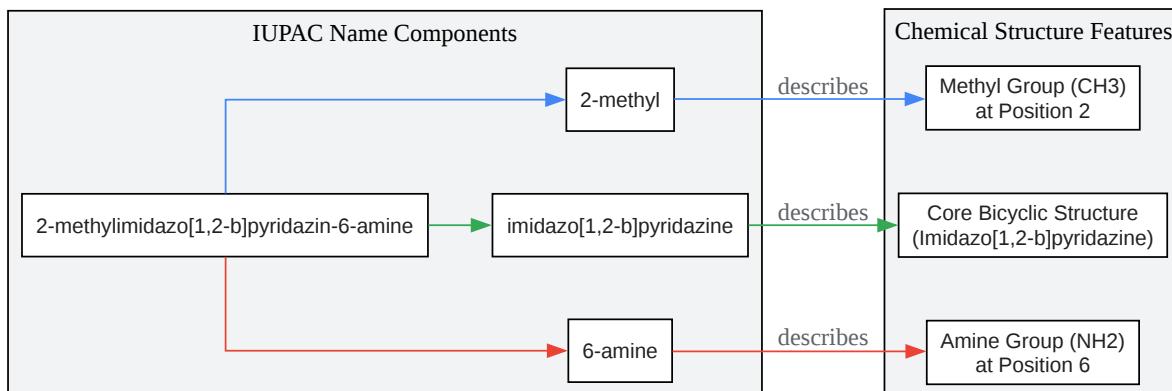
The key structural features are:

- Imidazo[1,2-b]pyridazine Core: A bicyclic aromatic system containing four nitrogen atoms.
- Methyl Group (C2): A methyl substituent at the second position of the imidazo[1,2-b]pyridazine ring system.
- Amine Group (C6): An amino substituent at the sixth position of the bicyclic structure.

The connectivity of the atoms can be represented by the SMILES notation:

NC1=NN2C(C=C1)=NC(C)=C2.[2]

Below is a diagram illustrating the logical relationship of the components of the IUPAC name to the chemical structure.



[Click to download full resolution via product page](#)

Fig. 1: IUPAC Name to Structure Mapping

This guide provides the foundational chemical information for **2-Methylimidazo[1,2-b]pyridazin-6-amine**, which is essential for its accurate identification and use in research and development contexts. Further studies would be required to elucidate its specific signaling pathways or to develop detailed experimental protocols for its synthesis or application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. 2460757-57-5|2-Methylimidazo[1,2-b]pyridazin-6-amine hydrochloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of 2-Methylimidazo[1,2-b]pyridazin-6-amine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b129321#2-methylimidazo-1-2-b-pyridazin-6-amine-chemical-structure-and-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com